

Essential Safety and Operational Guide for 6-Chloro-1-hexyne

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Compound of Interest

Compound Name: 6-Chloro-1-hexyne

Cat. No.: B083287

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, critical safety and logistical information for the handling and disposal of **6-Chloro-1-hexyne** (CAS No. 10297-06-0). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

6-Chloro-1-hexyne is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2]} Appropriate PPE is mandatory to minimize exposure risks.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield worn over safety glasses. [2] [3]	Protects against splashes and vapors that can cause serious eye irritation. [1] [2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). [3]	Prevents skin contact which can cause irritation. [1] [2]
Respiratory Protection	Use in a well-ventilated area or with a fume hood. An N95 dust mask may be used for nuisance vapors. [3]	Minimizes inhalation of vapors that can cause respiratory tract irritation. [1] [2]
Body Protection	A lab coat or chemical-resistant apron. [3]	Protects against accidental spills and contamination of personal clothing.

Chemical and Physical Properties

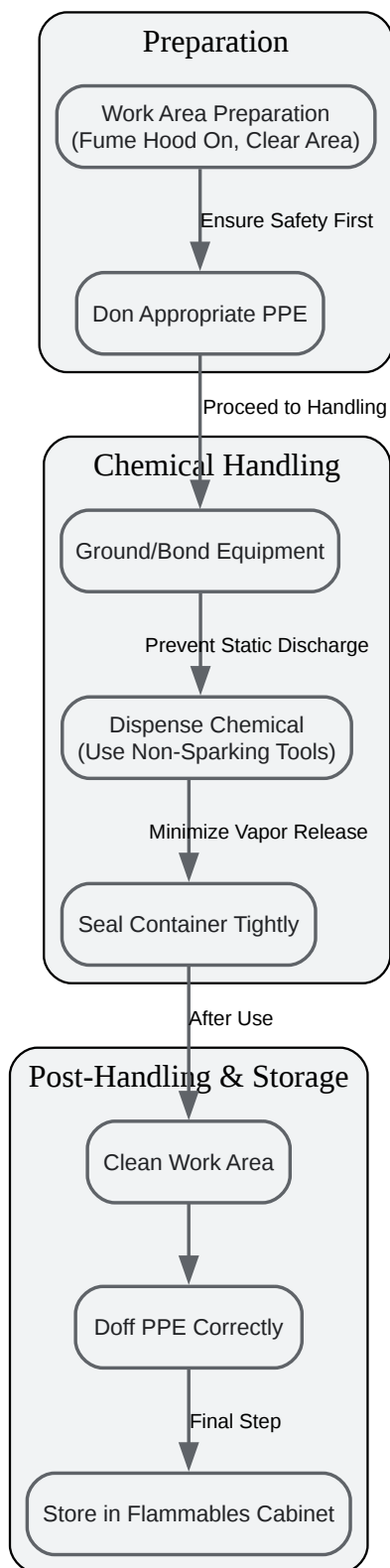
Understanding the properties of **6-Chloro-1-hexyne** is crucial for safe handling and storage.

Table 2: Physicochemical Data for **6-Chloro-1-hexyne**

Property	Value
Molecular Formula	C ₆ H ₉ Cl [1]
Molecular Weight	116.59 g/mol [1]
Appearance	Colorless to light orange to yellow clear liquid
Boiling Point	83 °C at 95 mmHg [4]
Density	0.962 g/mL at 25 °C [4]
Flash Point	37 °C (98.6 °F) - closed cup
CAS Number	10297-06-0

Handling and Operational Protocol

A systematic approach to handling **6-Chloro-1-hexyne** is critical to prevent accidents. The following workflow outlines the necessary steps from preparation to temporary storage.



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Caption: Workflow for Safe Handling of **6-Chloro-1-hexyne**.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and free of clutter.
 - Verify that a safety shower and eyewash station are accessible.
 - Don the required PPE as specified in Table 1.
- Chemical Handling:
 - Due to its flammability, ensure all containers and receiving equipment are properly grounded and bonded to prevent static discharge.[3]
 - Use only non-sparking tools when opening and handling the chemical container.[3]
 - Dispense the required amount of **6-Chloro-1-hexyne** carefully, avoiding splashes and the creation of aerosols.
 - Keep the container tightly closed when not in use.[3]
 - Work away from heat, sparks, open flames, and other ignition sources.[3]
- Post-Handling and Storage:
 - After dispensing, securely seal the container.
 - Clean the work area thoroughly.
 - Remove PPE in the correct order to avoid self-contamination.
 - Store **6-Chloro-1-hexyne** in a cool, dry, well-ventilated area designated for flammable liquids.[3]

Disposal Plan

Proper disposal of **6-Chloro-1-hexyne** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Table 3: Waste Disposal Guidelines

Waste Type	Collection Container	Disposal Procedure
Unused/Surplus 6-Chloro-1-hexyne	Labeled, sealed, and compatible container for halogenated organic waste.	Dispose of through an approved hazardous waste disposal facility. Do not dispose of down the drain. ^[3] ^[5]
Contaminated Materials (e.g., gloves, absorbent pads)	Labeled, sealed plastic bag or container for solid hazardous waste.	Dispose of as hazardous waste.
Empty Containers	Triple rinse with a suitable solvent.	Manage the rinsate as halogenated organic waste. Dispose of the container in accordance with institutional and local regulations.

Waste Segregation Protocol

- Identify: Clearly label a dedicated waste container for "Halogenated Organic Waste."^[6]
- Segregate: Do not mix **6-Chloro-1-hexyne** waste with non-halogenated organic waste, as this can significantly increase disposal costs and complexity.^[7]^[8]
- Accumulate: Collect the waste in a designated satellite accumulation area within the laboratory.
- Dispose: Arrange for pickup and disposal by your institution's environmental health and safety department or a licensed hazardous waste contractor.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 6-Chloro-1-hexyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083287#personal-protective-equipment-for-handling-6-chloro-1-hexyne]

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